

p-Xylene: A Comprehensive Technical Overview of its Chemical Identity and Safety Profile

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Compound of Interest

Compound Name: *p*-Xylene

Cat. No.: B151628

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This technical guide provides an in-depth overview of **p-Xylene**, focusing on its chemical identification, physical and chemical properties, and critical safety information. The data presented is compiled from various safety data sheets to ensure a comprehensive resource for laboratory and industrial applications.

Chemical Identification

p-Xylene, systematically named 1,4-dimethylbenzene, is an aromatic hydrocarbon. Its unique identifiers are crucial for accurate tracking and regulatory compliance.

Identifier	Value
CAS Number	106-42-3[1][2][3][4]
EC Number	203-396-5[3][5]
UN Number	1307[1][2]
Chemical Formula	C ₈ H ₁₀ or C ₆ H ₄ (CH ₃) ₂ [1][3][4]
Synonyms	1,4-Dimethylbenzene, p-Dimethylbenzene, p-Xylol[1][2][4]

Physicochemical Properties

The physical and chemical characteristics of **p-Xylene** are fundamental to its handling, storage, and use in experimental settings.

Property	Value
Molecular Weight	106.17 g/mol
Appearance	Liquid
Melting Point	12-13 °C
Boiling Point	138 °C
Density	0.861 g/mL at 20 °C
Vapor Pressure	9 mmHg at 20 °C
Vapor Density	3.7 (vs air)
Solubility in Water	0.2 g/L
Refractive Index	n _{20/D} 1.495

Fire and Explosion Hazard Data

p-Xylene is a flammable liquid and poses a significant fire risk. Understanding its flammability characteristics is essential for safe storage and handling.

Hazard Parameter	Value
Flash Point	27 °C (80.6 °F) - closed cup
Autoignition Temperature	527 °C (980.6 °F)[4]
Flammability Limits	Lower: 1.1%, Upper: 7%[4]
Hazard Class	3 (Flammable liquids)

Toxicological Data

Exposure to **p-Xylene** can have adverse health effects. The following table summarizes key toxicity data.

Toxicity Metric	Value	Species
LD50 Oral	3910 - 5000 mg/kg[4][6]	Rat[4]
LD50 Dermal	12400 mg/kg[4]	Rabbit[4]
LC50 Inhalation	4550 ppm (4 hours)[4]	Rat[4]

Hazard Statements and Classifications

p-Xylene is classified under several hazard categories, indicating its potential risks.

- H226: Flammable liquid and vapor.[3]
- H304: May be fatal if swallowed and enters airways.[3][5]
- H312 + H332: Harmful in contact with skin or if inhaled.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3][5]
- H412: Harmful to aquatic life with long-lasting effects.[3]

Experimental Protocols and Safety Procedures

Personal Protective Equipment (PPE)

When handling **p-Xylene**, the following personal protective equipment is mandatory:

- Eye/Face Protection: Use eyeshields and a face shield.
- Skin Protection: Wear protective gloves.[7]

- Respiratory Protection: Use a suitable respirator, such as a type ABEK (EN14387) respirator filter.
- Body Protection: Wear protective clothing.[7]

Handling and Storage

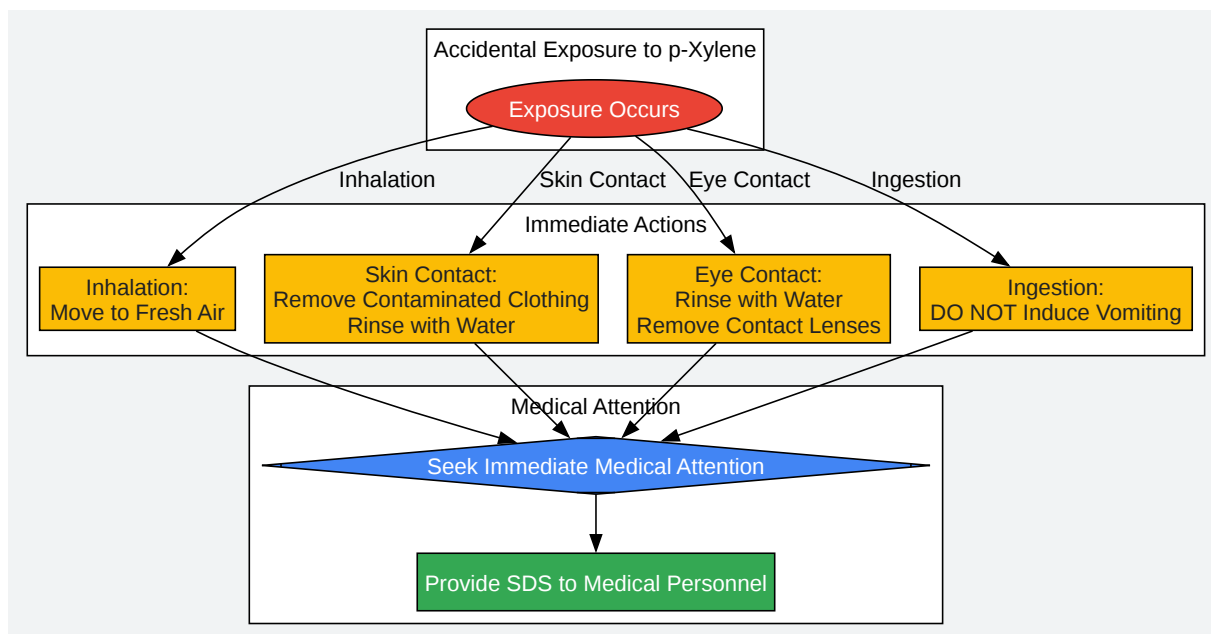
- Handling: Avoid contact with skin and eyes.[4] Do not breathe vapors or spray.[5][7] Keep away from heat, sparks, and open flames.[6][7] Use non-sparking tools and take precautionary measures against static discharge.[5][7]
- Storage: Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly closed.[5][6][7] Ground/bond the container and receiving equipment.[6][7]

First Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5][7] If you feel unwell, call a POISON CENTER or doctor.[7]
- If on Skin: Remove/take off immediately all contaminated clothing.[7] Rinse skin with water/shower.[7] If skin irritation occurs, get medical advice/attention.[7]
- If in Eyes: Rinse cautiously with water for several minutes.[7] Remove contact lenses, if present and easy to do. Continue rinsing.[7] If eye irritation persists, get medical advice/attention.[7]
- If Swallowed: Immediately call a POISON CENTER or doctor.[3][5] Do NOT induce vomiting.[3][5]

Safety Workflow Visualization

The following diagram illustrates the emergency response protocol for accidental exposure to **p-Xylene**.



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Caption: Emergency response workflow for **p-Xylene** exposure.

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- To cite this document: BenchChem. [p-Xylene: A Comprehensive Technical Overview of its Chemical Identity and Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151628#p-xylene-cas-number-and-safety-data-sheet]

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